

# Operational Guide: Safe Disposal and Handling of rac 7-Hydroxy Propranolol-d5

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## Compound of Interest

Compound Name: *rac 7-Hydroxy Propranolol-d5*

CAS No.: 1184982-94-2

Cat. No.: B563708

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## Part 1: Executive Safety Directive

Do not dispose of **rac 7-Hydroxy Propranolol-d5** down the drain.

While this compound is a stable isotope (non-radioactive), it is a bioactive metabolite of Propranolol, a potent beta-blocker. Beta-blockers are classified as "emerging contaminants" due to their pseudo-persistence in aquatic environments and inability to be fully removed by standard wastewater treatment plants (WWTPs).

**Core Disposal Strategy:** All waste containing this compound must be segregated for High-Temperature Incineration. This ensures the thermal decomposition of the naphthalene ring structure, preventing environmental leaching and bioaccumulation.

## Part 2: Technical Hazard Profile & Causality

To ensure compliance and safety, operators must understand the nature of the hazard. This compound is not just "chemical waste"; it is a pharmacologically active agent.

### 2.1 Compound Characteristics[1]

- **Chemical Nature:** Deuterated (d5) metabolite of Propranolol.
- **Isotopic Status:** STABLE ISOTOPE. It is not radioactive. It does not require decay-in-storage or radioactive waste protocols. However, it must be clearly labeled to prevent confusion with

radiolabeled (

or

) inventory.

- Bioactivity: 7-Hydroxy Propranolol is an active metabolite with beta-blocking and direct vasodilator properties.[2]

## 2.2 Critical Hazard Data

| Property          | Specification             | Operational Implication   |
|-------------------|---------------------------|---|
| Signal Word       | WARNING                   | Standard PPE (Nitrile gloves, lab coat, safety glasses) required.       |
| Acute Toxicity    | Oral (Category 4)         | Harmful if swallowed. Dust control is critical during weighing.         |
| Aquatic Toxicity  | Chronic Category 3        | Zero-discharge policy. Toxic to aquatic life with long-lasting effects. |
| Thermal Stability | High                      | Requires incineration >1000°C for complete destruction.                 |
| Solubility        | Soluble in Methanol, DMSO | Compatible with organic solvent waste streams.                          |

## Part 3: Step-by-Step Disposal Protocol

This protocol is designed to be a self-validating system. If a step is skipped (e.g., improper labeling), the downstream waste handler will reject the container, triggering a corrective action loop.

### Phase A: Segregation at the Bench

- Solid Waste (Contaminated Debris):

- Place all contaminated weigh boats, pipette tips, and gloves into a clear polyethylene bag (minimum 4 mil thickness).
- Action: Seal the bag with tape and place it inside the solid hazardous waste drum.
- Reasoning: Prevents fugitive dust from contaminating the general lab environment.
- Liquid Waste (Stock Solutions):
  - Solvent Compatibility: Segregate into Non-Halogenated Organic Waste containers (assuming dissolved in MeOH or DMSO).
  - Constraint: Do not mix with oxidizers (e.g., Nitric Acid, Peroxides). The naphthalene ring is electron-rich and can react exothermically with strong oxidizers.

## Phase B: Labeling & Documentation

The label is the primary communication tool for the waste disposal contractor.

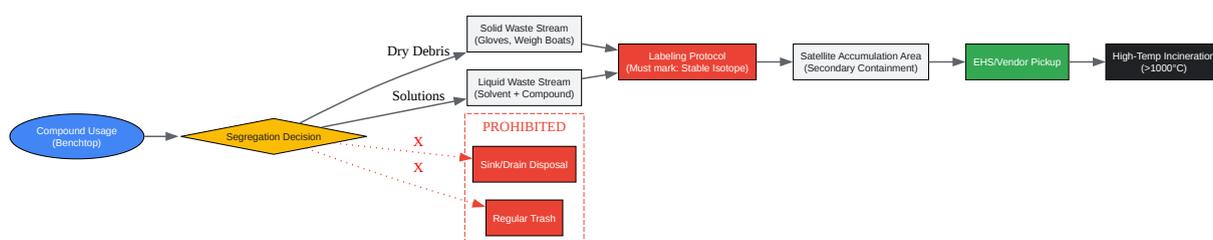
- Chemical Name: Write "**rac 7-Hydroxy Propranolol-d5**" fully. Do not use abbreviations like "7-HP-d5".
- Constituents: List the solvent (e.g., "Methanol 99%, Propranolol metabolite <1%").
- Hazard Checkbox: Mark "Toxic" and "Irritant".
- Isotope Flag: Add a secondary label: "STABLE ISOTOPE - NON-RADIOACTIVE".
  - Reasoning: Prevents EHS from halting the shipment to check for Geiger counter activity, which saves significant administrative time.

## Phase C: Final Destruction

- Method: Commercial High-Temperature Incineration.
- Mechanism: The waste is injected into a two-stage incinerator. The primary chamber (1500°F+) volatilizes the organics; the secondary chamber (1800°F+) ensures complete oxidation of the aromatic rings into CO<sub>2</sub>, H<sub>2</sub>O, and trace nitrogen oxides, which are scrubbed.

## Part 4: Workflow Visualization

The following diagram illustrates the "Cradle-to-Grave" lifecycle of the compound within the laboratory ecosystem.



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Figure 1: Operational workflow for the segregation and destruction of **rac 7-Hydroxy Propranolol-d5**, emphasizing the prohibition of drain disposal.

## Part 5: Emergency Response (Spill Management)

In the event of a benchtop spill, immediate containment is required to prevent migration into floor drains.

- PPE Upgrade: Wear double nitrile gloves and a P95 particulate respirator if handling dry powder (to prevent inhalation of bioactive dust).
- Dry Spill:
  - Do not sweep vigorously (aerosolization risk).
  - Cover with a wet paper towel (methanol or water) to dampen.

- Scoop into a dedicated waste jar.
- Liquid Spill:
  - Cover with an absorbent pad or vermiculite.
  - Clean the surface with soap and water after bulk removal.
  - Disposal: All cleanup materials must enter the Solid Hazardous Waste stream (Incineration), not the regular trash.

## Part 6: Regulatory Compliance

- RCRA Status (USA): Propranolol and its metabolites are not P-listed or U-listed acute hazardous wastes under 40 CFR 261.33. However, due to its pharmacological potency, best practice dictates managing it as Non-RCRA Regulated Hazardous Waste or adhering to Subpart P (Hazardous Waste Pharmaceuticals) rules if your facility is a healthcare generator.
- European Waste Code (EWC): Classify under 18 01 08\* (Cytotoxic and cytostatic medicines) or 07 05 13\* (Solid wastes containing dangerous substances) depending on concentration.
- OSHA: Labeling must comply with 29 CFR 1910.1200 (Hazard Communication).[3]

## References

- U.S. Environmental Protection Agency (EPA). (2025).[4] Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P).[5] Retrieved from [\[Link\]](#)
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## Sources

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